

3-Chloro-5-nitrotoluene molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloro-5-nitrotoluene

Cat. No.: B098224

[Get Quote](#)

Technical Data Sheet: 3-Chloro-5-nitrotoluene

Audience: Researchers, scientists, and drug development professionals.

This document provides core physicochemical properties of **3-Chloro-5-nitrotoluene**, a chemical compound relevant in various research and development applications.

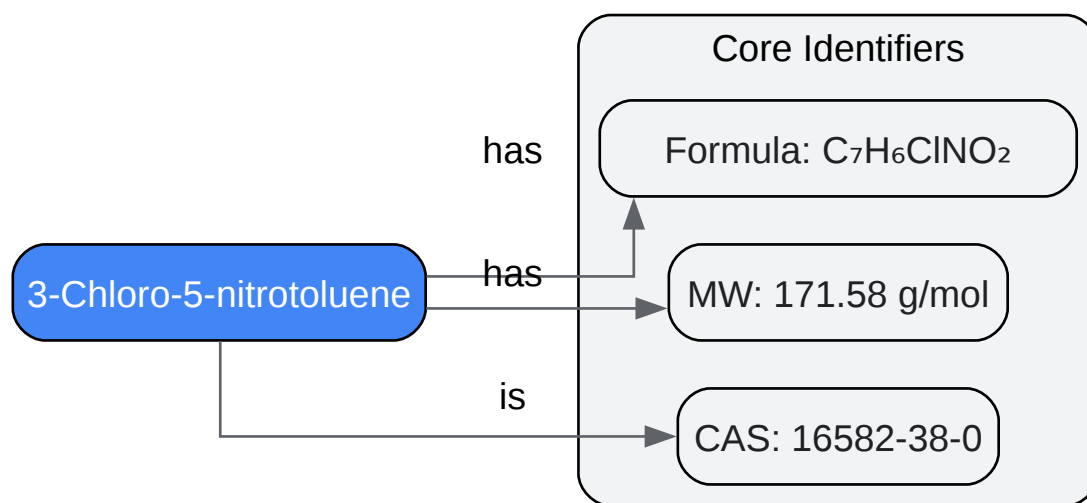
Chemical Properties

The fundamental chemical attributes of **3-Chloro-5-nitrotoluene** are summarized below. This data is essential for stoichiometric calculations, analytical method development, and chemical synthesis planning.

Property	Value
Molecular Formula	C7H6ClNO2[1][2][3][4]
Molecular Weight	171.58 g/mol [1][2]
IUPAC Name	1-chloro-3-methyl-5-nitrobenzene[1]
CAS Registry Number	16582-38-0[1][2][3]

Logical Relationships

While detailed experimental workflows or signaling pathways are not applicable to the fundamental properties of a small molecule, the following diagram illustrates the relationship between the compound's name and its core identifiers.



[Click to download full resolution via product page](#)

Fig. 1: Relationship between the common name and key identifiers.

Note: In-depth experimental protocols and signaling pathways are not applicable to the descriptive data of a single chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Chloro-5-nitrotoluene | C₇H₆ClNO₂ | CID 297887 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Chloro-5-nitrotoluene - CAS:16582-38-0 - Sunway Pharm Ltd [3wpharm.com]
- 3. capotchem.com [capotchem.com]
- 4. PubChemLite - 3-chloro-5-nitrotoluene (C₇H₆ClNO₂) [pubchemlite.lcsb.uni.lu]

- To cite this document: BenchChem. [3-Chloro-5-nitrotoluene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098224#3-chloro-5-nitrotoluene-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com